

In-Depth Technical Guide to Ehretinine: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ehretinine*

Cat. No.: *B1595136*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ehretinine is a naturally occurring pyrrolizidine alkaloid isolated from plants of the *Ehretia* genus, notably *Ehretia aspera*. This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, and known biological activities of **Ehretinine**. All quantitative data are presented in structured tables for clarity and comparative analysis. Detailed experimental methodologies from cited literature are provided to facilitate reproducibility. Furthermore, logical relationships and experimental workflows are visualized using Graphviz diagrams to enhance understanding of the underlying processes.

Chemical Structure and Identification

Ehretinine is a pyrrolizidine alkaloid characterized by a retronecanol base esterified with p-methoxybenzoic acid. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **Ehretinine**

Identifier	Value	Citation
IUPAC Name	[(1R,7S,8R)-7-methyl-2,3,5,6,7,8-hexahydro-1H-pyrrolizin-1-yl] 4-methoxybenzoate	[1][2]
SMILES	<chem>C[C@H]1CCN2[C@H]1--INVALID-LINK--OC(=O)C3=CC=C(C=C3)OC</chem>	[1][2]
InChI	InChI=1S/C16H21NO3/c1-11-7-9-17-10-8-14(15(11)17)20-16(18)12-3-5-13(19-2)6-4-12/h3-6,11,14-15H,7-10H2,1-2H3/t11-,14+,15+/m0/s1	[1][2]
InChIKey	PIRUMYPCEYRZQG-NILFDRSVSA-N	[1][2]
CAS Number	76231-29-3	[1][3]
Molecular Formula	C16H21NO3	[1][2]
Molecular Weight	275.34 g/mol	[1][2]

Physicochemical Properties

The physicochemical properties of **Ehretinine** are crucial for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited in publicly available literature, some key properties have been reported or can be computationally predicted.

Table 2: Physicochemical Properties of **Ehretinine**

Property	Value	Citation
Appearance	Colorless needles (crystallized from EtOH)	[4]
Optical Rotation	$[\alpha]_D = -108^\circ$ (c 1.0, MeOH)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
XlogP	3.0	[5]

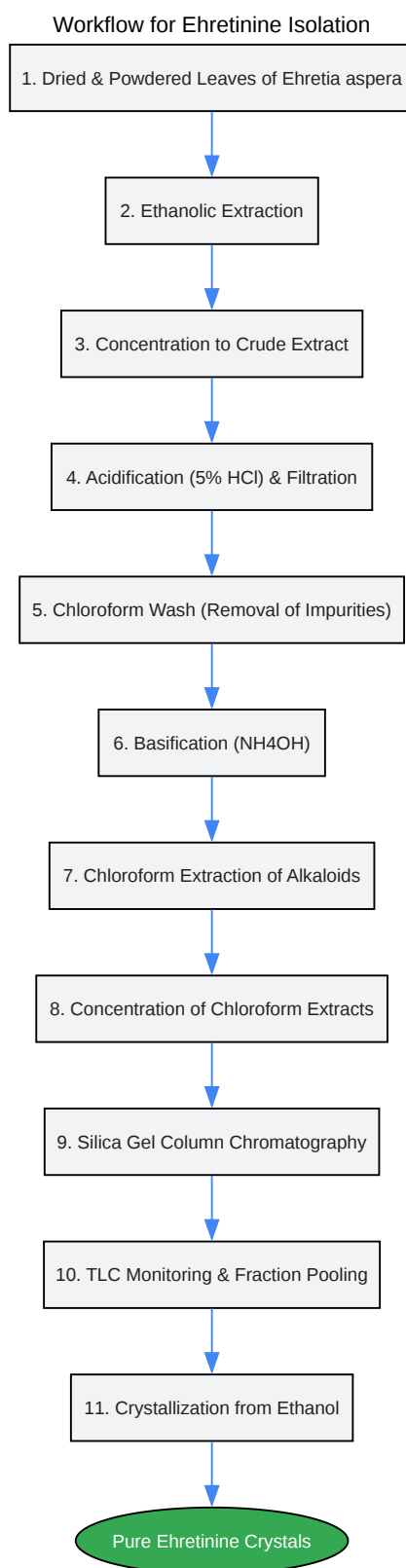
Isolation of Ehretinine from Ehretia aspera

The following protocol is a generalized procedure for the isolation of **Ehretinine** from the leaves of *Ehretia aspera*, based on common alkaloid extraction methodologies.

Experimental Protocol: Isolation and Purification

- Extraction:
 - Air-dried and powdered leaves of *Ehretia aspera* are exhaustively extracted with ethanol (95%) at room temperature.
 - The ethanolic extract is concentrated under reduced pressure to yield a crude residue.
- Acid-Base Partitioning:
 - The crude residue is acidified with 5% hydrochloric acid and filtered.
 - The acidic solution is washed with chloroform to remove non-alkaloidal impurities.
 - The aqueous layer is then basified with ammonium hydroxide to a pH of 9-10.
 - The basified solution is extracted repeatedly with chloroform.
- Purification:

- The combined chloroform extracts are washed with distilled water, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The resulting crude alkaloid mixture is subjected to column chromatography over silica gel.
- Elution is carried out with a gradient of chloroform and methanol.
- Fractions are monitored by thin-layer chromatography (TLC), and those containing **Ehretinine** are combined.
- Crystallization:
 - The purified **Ehretinine** is crystallized from ethanol to afford colorless needles.



[Click to download full resolution via product page](#)

Workflow for the isolation of **Ehretinine**.

Spectroscopic Characterization

The structure of **Ehretinine** has been elucidated using various spectroscopic methods. While specific raw spectra are not readily available in all databases, the expected characteristic signals can be inferred.

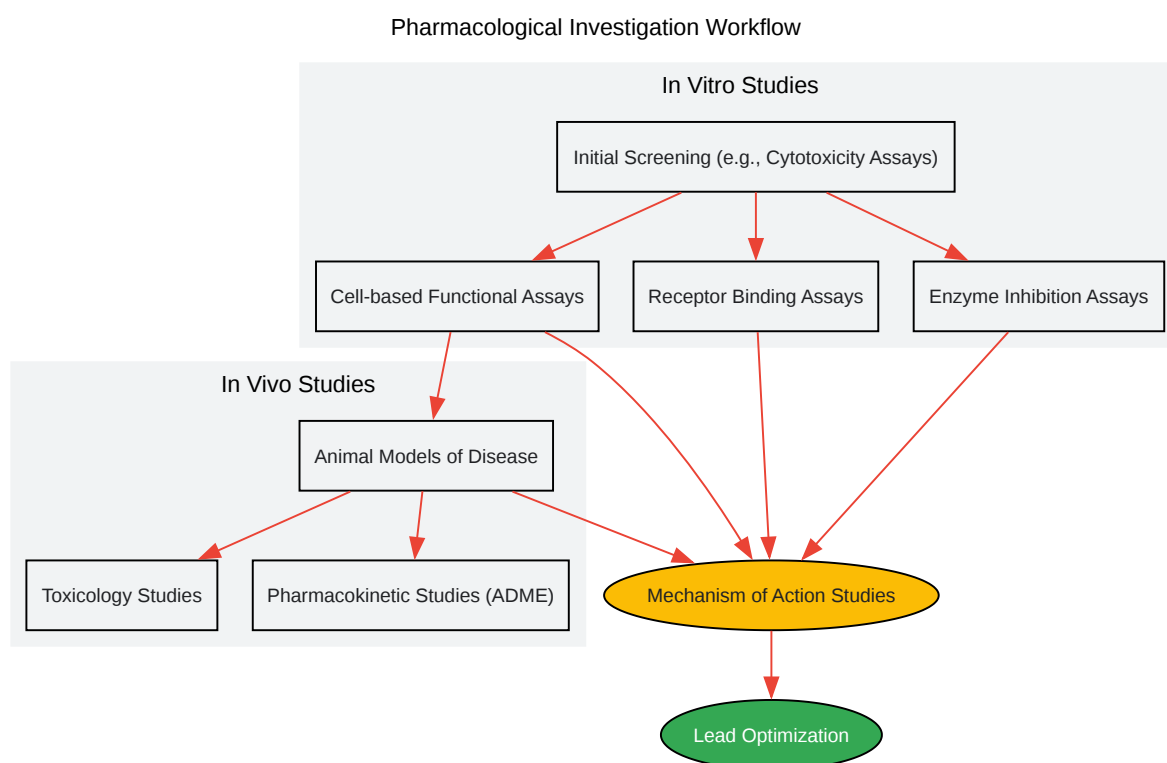
Table 3: Expected Spectroscopic Data for **Ehretinine**

Technique	Expected Features
¹ H NMR	Signals corresponding to the pyrrolizidine ring protons, the methyl group, the methoxy group, and the aromatic protons of the p-methoxybenzoyl moiety.
¹³ C NMR	Resonances for all 16 carbon atoms, including the carbonyl carbon of the ester, the aromatic carbons, the methoxy carbon, and the carbons of the pyrrolizidine skeleton.
IR (Infrared)	Characteristic absorption bands for the C=O stretching of the ester, C-O stretching, aromatic C=C stretching, and C-H stretching of aliphatic and aromatic groups.
MS (Mass Spectrometry)	A molecular ion peak corresponding to the molecular weight of Ehretinine (m/z 275.15), along with fragmentation patterns characteristic of the pyrrolizidine alkaloid structure.

Pharmacological Properties and Biological Activities

The genus Ehretia has a history of use in traditional medicine for treating various ailments, including cough, inflammation, and syphilis.[3] While specific pharmacological studies on pure **Ehretinine** are limited, related pyrrolizidine alkaloids and extracts from Ehretia species have demonstrated a range of biological activities.

The general workflow for investigating the pharmacological properties of a natural product like **Ehretinine** is outlined below.



[Click to download full resolution via product page](#)

General workflow for pharmacological screening.

Further research is required to fully elucidate the specific biological activities and mechanism of action of **Ehretinine**.

Conclusion

Ehretinine is a well-characterized pyrrolizidine alkaloid with a defined chemical structure. While its physicochemical properties are partially documented, there is a need for more

extensive experimental data. The traditional medicinal uses of the Ehretia genus suggest potential pharmacological activities for **Ehretinine**, warranting further investigation through systematic in vitro and in vivo studies to explore its therapeutic potential. This guide provides a foundational resource for researchers and scientists interested in the further study and development of **Ehretinine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological activities of naringenin: A narrative review based on in vitro and in vivo studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biological Actions of Artemisinin: Insights from Medicinal Chemistry Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rationalizing Secondary Pharmacology Screening Using Human Genetic and Pharmacological Evidence - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to Ehretinine: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595136#chemical-structure-and-properties-of-ehretinine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com